

# In-Depth Technical Guide to Neopentyl Acetate

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## Compound of Interest

Compound Name:	Neopentyl acetate
CAS No.:	926-41-0
Cat. No.:	B8803820

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CAS Number: 926-41-0

This technical guide provides a comprehensive overview of **neopentyl acetate**, a key organic compound utilized in various scientific and industrial applications. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, and spectroscopic characterization.

## Chemical and Physical Properties

**Neopentyl acetate**, also known as 2,2-dimethylpropyl acetate, is a clear, colorless liquid. Its branched structure, containing a quaternary carbon, imparts unique physical and chemical characteristics. A summary of its key properties is presented below.

Property	Value	Reference
CAS Number	926-41-0	
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O <sub>2</sub>	
Molecular Weight	130.18 g/mol	
Boiling Point	121.5 °C at 760 mmHg	
Density	0.881 g/cm <sup>3</sup>	
Flash Point	25.4 °C	
Refractive Index	1.405	

## Synthesis of Neopentyl Acetate

**Neopentyl acetate** is commonly synthesized via the Fischer esterification of neopentyl alcohol with acetic acid, using a strong acid catalyst such as sulfuric acid. An alternative, often more efficient method, involves the reaction of neopentyl alcohol with acetic anhydride.

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```

Figure 1: Synthesis of **Neopentyl Acetate**

## Experimental Protocol: Synthesis via Acetic Anhydride

This protocol details the synthesis of **neopentyl acetate** from neopentyl alcohol and acetic anhydride with an acid catalyst.

Materials:

- Neopentyl alcohol
- Acetic anhydride
- Concentrated sulfuric acid (catalyst)
- 5% Sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate
- Diethyl ether (for extraction, optional)
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Distillation apparatus
- Heating mantle
- Stir bar

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a stir bar, combine neopentyl alcohol and a molar excess of acetic anhydride.
- **Catalyst Addition:** Slowly add a catalytic amount of concentrated sulfuric acid to the reaction mixture while stirring. An exothermic reaction may be observed.

- **Reflux:** Attach a reflux condenser to the flask and heat the mixture to reflux using a heating mantle. Maintain reflux for approximately one hour to ensure the reaction goes to completion.
- **Work-up:**
  - Allow the reaction mixture to cool to room temperature.
  - Transfer the mixture to a separatory funnel.
  - Wash the organic layer sequentially with:
    - Water
    - 5% sodium bicarbonate solution to neutralize the excess acetic acid and sulfuric acid catalyst. (Caution: CO<sub>2</sub> evolution will cause pressure buildup in the separatory funnel).
    - Saturated sodium chloride solution (brine) to remove residual water.
- **Drying:** Separate the organic layer and dry it over anhydrous magnesium sulfate.
- **Purification:** Filter to remove the drying agent and purify the crude **neopentyl acetate** by fractional distillation. Collect the fraction boiling at approximately 121-122 °C.

## Spectroscopic Data

The structure of **neopentyl acetate** can be confirmed through various spectroscopic methods.

### <sup>1</sup>H NMR Spectroscopy

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~2.05	Singlet	3H	CH <sub>3</sub> -C=O
~3.80	Singlet	2H	-O-CH <sub>2</sub> -
~0.95	Singlet	9H	-C(CH <sub>3</sub> ) <sub>3</sub>

## <sup>13</sup>C NMR Spectroscopy

Chemical Shift (ppm)	Assignment
~171	C=O
~75	-O-CH <sub>2</sub> -
~31	-C(CH <sub>3</sub> ) <sub>3</sub>
~26	-C(CH <sub>3</sub> ) <sub>3</sub>
~21	CH <sub>3</sub> -C=O

## Infrared (IR) Spectroscopy

Wavenumber (cm <sup>-1</sup> )	Intensity	Assignment
~2960	Strong	C-H stretch (sp <sup>3</sup> )
~1740	Strong	C=O stretch (ester)
~1240	Strong	C-O stretch (ester)

## Mass Spectrometry

The electron ionization mass spectrum of **neopentyl acetate** shows characteristic fragmentation patterns for esters.

m/z	Interpretation
130	Molecular ion [M] <sup>+</sup>
73	[M - C <sub>4</sub> H <sub>9</sub> ] <sup>+</sup>
57	[C <sub>4</sub> H <sub>9</sub> ] <sup>+</sup> (tert-butyl cation) - often the base peak
43	[CH <sub>3</sub> CO] <sup>+</sup> (acetyl cation)

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